

An In-depth Technical Guide to 3-Methoxycinnamic Acid: Chemical Properties and Structure

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Compound of Interest

Compound Name: **3-Methoxycinnamic acid**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **3-Methoxycinnamic acid**. It is intended to serve as a technical resource for professionals in research and development.

Chemical and Physical Properties

3-Methoxycinnamic acid, also known as m-methoxycinnamic acid, is a hydroxycinnamic acid derivative.^{[1][2]} It typically appears as a white to light brown fine crystalline powder.^{[1][3]} The compound serves as a key intermediate in the synthesis of molecules with potential therapeutic applications, such as phosphatidylcholines that exhibit antiproliferative properties against human cancer cell lines.^[1]

The key quantitative properties of **3-Methoxycinnamic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ O ₃	[2][4][5]
Molecular Weight	178.18 g/mol	[2][4]
Monoisotopic Mass	178.062994177 Da	[2][3]
Melting Point	116-119 °C	[1]
Topological Polar Surface Area	46.5 Å ²	[2][3]
Hydrogen Bond Donor Count	1	[2][3]
Hydrogen Bond Acceptor Count	3	[2][3]
Rotatable Bond Count	3	[2][3]
Complexity	198	[2][3]

Chemical Structure and Identifiers

The structure of **3-Methoxycinnamic acid** is characterized by a benzene ring substituted with a methoxy group at the meta-position (position 3) and an acrylic acid group. The molecule exists predominantly as the trans or (E)-isomer due to the steric hindrance of the phenyl and carboxyl groups.[2][4][5]

- IUPAC Name: (E)-3-(3-methoxyphenyl)prop-2-enoic acid[2]
- Synonyms: trans-**3-Methoxycinnamic acid**, m-Methoxycinnamic acid, 3-(3-Methoxyphenyl)acrylic acid[4][5]
- CAS Registry Number: 6099-04-3[2][4][5]
- Canonical SMILES: COC1=CC=CC(=C1)/C=C/C(=O)O[2]
- InChI: InChI=1S/C10H10O3/c1-13-9-4-2-3-8(7-9)5-6-10(11)12/h2-7H,1H3,(H,11,12)/b6-5+[2][4]
- InChIKey: LZPNXAULYJPXEH-AATRIKPKSA-N[2][4]

- ^1H NMR: Spectra available in CDCl_3 .[\[6\]](#)
- ^{13}C NMR: Spectra available in CDCl_3 .[\[2\]](#)[\[6\]](#)
- IR Spectra: Available for KBr disc and as FTIR (Mull) and ATR-IR.[\[2\]](#)[\[6\]](#)
- Raman Spectra: Data has been recorded.[\[2\]](#)[\[6\]](#)
- Mass Spectrometry (GC-MS): Data available from the NIST Mass Spectrometry Data Center.[\[2\]](#)

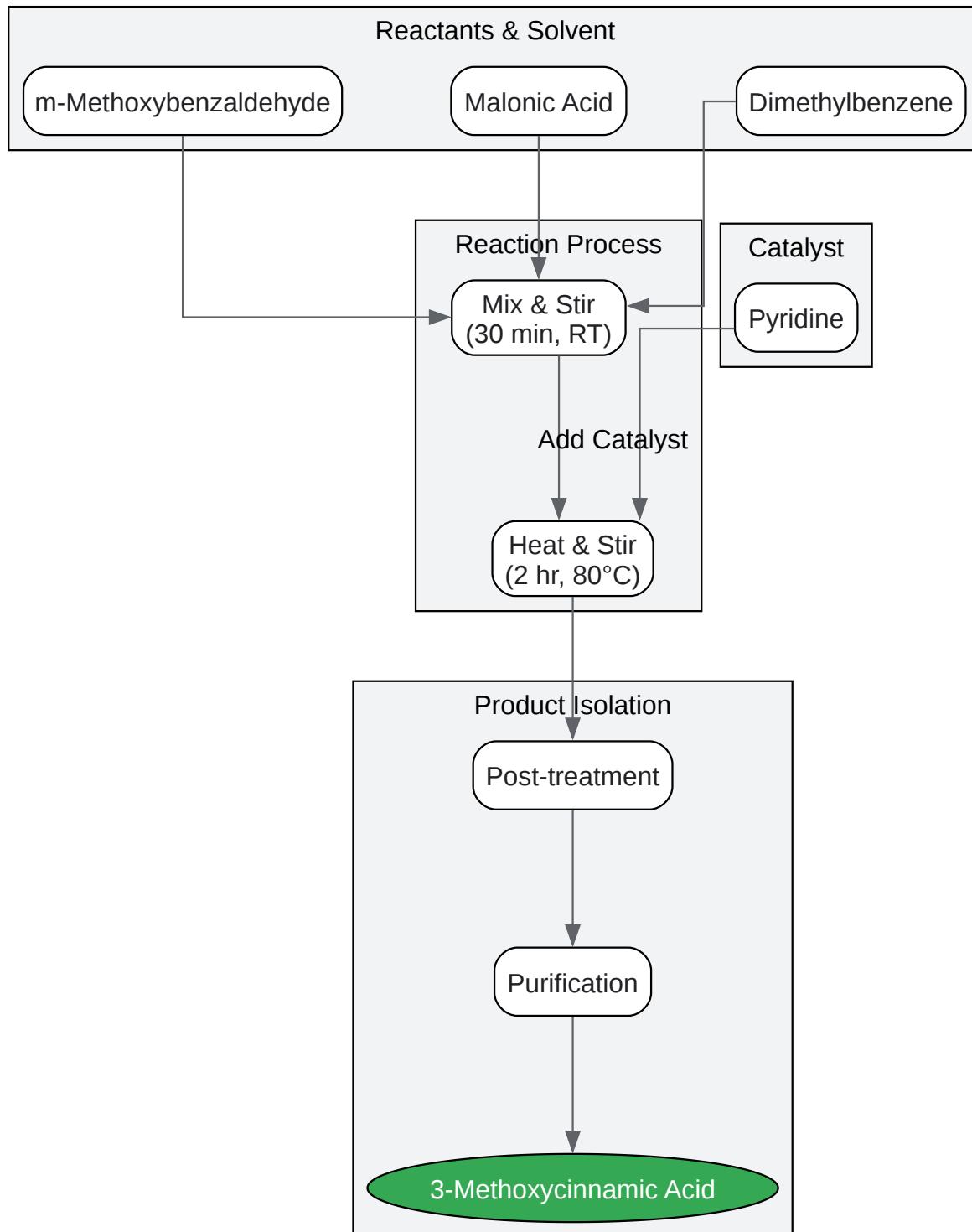
Experimental Protocols

Detailed methodologies for the synthesis and analysis of **3-Methoxycinnamic acid** are crucial for its application in research. Below are summaries of cited experimental protocols.

This method involves the condensation of an aldehyde with a compound containing an active methylene group, such as malonic acid.

Methodology:

- Reaction Setup: In a suitable reactor, add m-methoxybenzaldehyde (1361 mg) and dimethylbenzene (20 mL).[\[7\]](#)
- Addition of Reagents: While stirring at room temperature, add malonic acid (3 mL). Continue stirring for 30 minutes.[\[7\]](#)
- Catalyst Addition: Add pyridine (1000 mg) as a catalyst.[\[7\]](#)
- Reaction Conditions: Heat the mixture to 80 °C and continue stirring for 2 hours.[\[7\]](#)
- Work-up and Purification: After the reaction is complete, the mixture undergoes post-treatment and purification processes to yield the final product, **3-Methoxycinnamic acid**. The reported yield is approximately 91-94%.[\[7\]](#)



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Caption: Knoevenagel-Doebner Synthesis Workflow. (Max Width: 760px)

An alternative synthesis involves a palladium-catalyzed cross-coupling reaction.

Methodology:

- Reaction Setup: Add Lithium tert-butoxide or Potassium tert-butoxide (3.0 mmol), water (2.0 mL), and acrylic acid (1.2 mmol) to a Schlenk tube under a nitrogen atmosphere and stir for 10 minutes at room temperature.[1]
- Addition of Reagents: Subsequently, add m-bromoanisole (1.0 mmol) and a palladium(II)-imidazole complex catalyst (1.0 mol%).[1]
- Reaction Conditions: Stir the reaction mixture at 100 °C for 12 hours.[1]
- Work-up: Cool the mixture to room temperature and adjust the pH to 1 with 4 M hydrochloric acid.[1]
- Extraction and Purification: Extract the product with ethyl acetate. Wash the organic phase with saturated brine and dry it over anhydrous sodium sulfate. Remove the solvent under reduced pressure. Purify the resulting residue by flash column chromatography on silica gel to obtain **3-Methoxycinnamic acid**.[1]

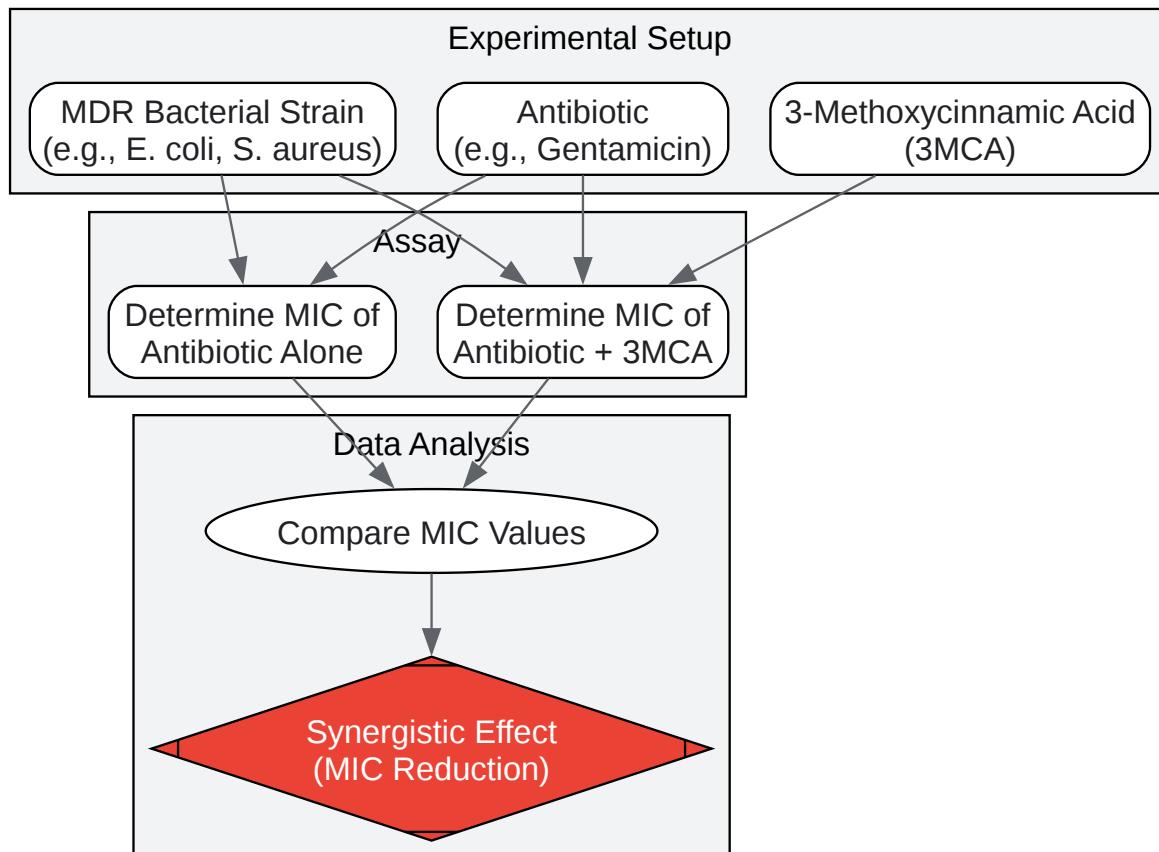
Biological Activity and Signaling Pathways

While **3-Methoxycinnamic acid** itself is primarily known as a synthetic intermediate, its derivatives and related compounds show significant biological activity. Recent studies have begun to explore the direct biological effects of **3-Methoxycinnamic acid**.

Research has indicated that **3-Methoxycinnamic acid** (3MCA) possesses potential as an antibiotic resistance modulator.[8][9]

- Activity: While 3MCA shows no significant direct antibacterial effect (MIC > 512 µg/ml), it can enhance the efficacy of conventional antibiotics against multidrug-resistant (MDR) bacterial strains.[8][9]
- Synergistic Effects: It has been shown to synergistically enhance the activity of gentamicin against MDR *Escherichia coli* (reducing the MIC by 60.3%) and ampicillin against MDR *Staphylococcus aureus* (reducing the MIC by 37%).[8][9]

- Mechanism: The exact mechanism is still under investigation, but molecular docking studies suggest that 3MCA can bind to bacterial proteins, potentially interfering with resistance mechanisms like efflux pumps or biofilm formation.[8]



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Caption: Workflow for Antibiotic Modulation Assay. (Max Width: 760px)

The biological activities of other methoxycinnamic acid isomers and derivatives provide important context for potential research directions.

- Ferulic Acid (4-hydroxy-**3-methoxycinnamic acid**): This related compound is known to induce apoptosis in cancer cells by modulating cell cycle proteins (p53, p21) and blocking signaling pathways such as ERK and Akt.[10]

- p-Methoxycinnamic Acid (p-MCA): Demonstrates a wide range of activities, including neuroprotective, antidiabetic, and anticancer effects.[11][12]
- 3,4,5-Trimethoxycinnamic Acid (TMCA): Derivatives of TMCA have been evaluated as antitumor, antiviral, and anti-inflammatory agents.[13]

These findings suggest that the methoxy-substituted cinnamic acid scaffold is a privileged structure in drug discovery, warranting further investigation into the specific therapeutic potential of **3-Methoxycinnamic acid** and its novel derivatives.[13][14][15]

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